

2-Fluoro-6-methylaniline safety data sheet and handling precautions

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Compound of Interest

Compound Name: **2-Fluoro-6-methylaniline**

Cat. No.: **B1315733**

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Technical Support Center: 2-Fluoro-6-methylaniline

This technical support center provides essential safety information, handling precautions, and troubleshooting guidance for researchers, scientists, and drug development professionals working with **2-Fluoro-6-methylaniline** (CAS No. 443-89-0).

Safety Data Sheet (SDS) Summary

Below is a summary of the key safety data for **2-Fluoro-6-methylaniline**. This information is compiled from various sources and should be used in conjunction with the full Safety Data Sheet provided by your supplier.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₈ FN	[1] [2]
Molecular Weight	125.14 g/mol	[1] [2]
Appearance	Light yellow clear liquid	[3]
Density	1.082 g/mL at 25 °C	[3] [4]
Melting Point	0 °C	[2] [3]
Boiling Point	Not specified	[2] [3]
Flash Point	76.7 °C (170.1 °F)	[4]
Refractive Index	n _{20/D} 1.536	[3] [4]
Vapor Pressure	0.644 mmHg at 25°C	[3]

Hazard Identification

2-Fluoro-6-methylaniline is classified as a hazardous substance.[\[1\]](#) The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	Danger	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	Danger	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1	Danger	H318: Causes serious eye damage
Specific target organ toxicity, single exposure	3	Danger	H335: May cause respiratory irritation

Frequently Asked Questions (FAQs) & Troubleshooting Guide

This section addresses common questions and potential issues that may arise during the handling and use of **2-Fluoro-6-methylaniline** in a laboratory setting.

Q1: What are the immediate first aid measures in case of exposure to **2-Fluoro-6-methylaniline**?

A1: Immediate action is crucial. Follow these first aid measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[5][6]
- In Case of Skin Contact: Immediately flush the skin with plenty of soap and water while removing all contaminated clothing and shoes.[5][7] Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, including under the eyelids.[5][6] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[5]
- If Swallowed: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person.[5][6] Call a physician or poison control center immediately. [7]

Q2: What personal protective equipment (PPE) is required when handling this chemical?

A2: Always use appropriate personal protective equipment to minimize exposure.[5]

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[8] Standard safety glasses are not sufficient.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.[5] Ensure gloves are inspected before use and disposed of properly.[6]

- Respiratory Protection: Use only in a well-ventilated area, preferably under a chemical fume hood.[5][9] If the ventilation is inadequate or if there is a risk of inhaling vapors, use a NIOSH-approved respirator with an appropriate cartridge.[9]

Q3: How should I properly store **2-Fluoro-6-methylaniline**?

A3: Proper storage is essential for safety and to maintain the chemical's integrity.

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5][10]
- Keep away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[9]
- The recommended storage temperature is between 2-8°C.[4]
- The material may darken in color during storage; this does not necessarily indicate a change in purity but should be monitored.[9]

Q4: What should I do in case of an accidental spill?

A4: In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further leakage or spillage if it is safe to do so.[5] Do not let the product enter drains.[10]
- Absorb: Soak up the spill with an inert absorbent material, such as sand, vermiculite, or commercial sorbent pads.[9]
- Collect: Carefully collect the absorbed material into a suitable, closed container for disposal. [5] Use non-sparking tools.[8]
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by washing with soap and water.

- Dispose: Dispose of the waste material in accordance with local, state, and federal regulations.[\[5\]](#)

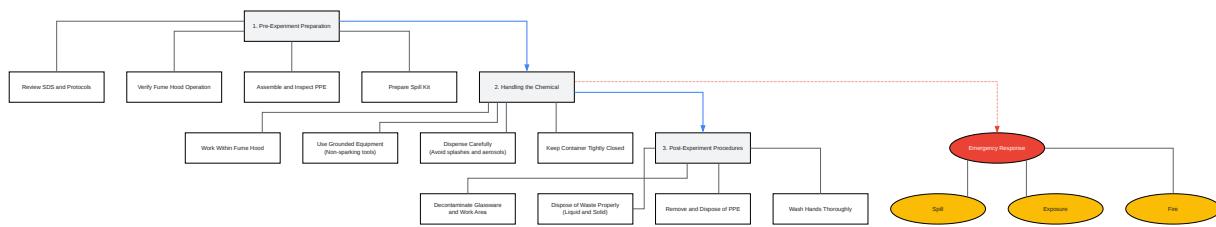
Q5: What are the appropriate fire-fighting measures for this chemical?

A5: **2-Fluoro-6-methylaniline** is a combustible liquid.[\[10\]](#)

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[5\]](#)[\[6\]](#)
- Unsuitable Extinguishing Media: A solid stream of water may not be effective.
- Specific Hazards: During a fire, irritating and toxic gases such as carbon oxides, nitrogen oxides, and hydrogen fluoride may be generated.[\[5\]](#) Vapors are heavier than air and may travel to a source of ignition and flash back.[\[10\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)

Experimental Workflow & Handling Precautions

The following diagram illustrates the recommended workflow for safely handling **2-Fluoro-6-methylaniline** in a laboratory setting. Adherence to these steps is critical to minimize risks.

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Caption: Safe handling workflow for **2-Fluoro-6-methylaniline**.

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